

Application Notes and Protocols: Rubidium Perchlorate as a Chemical Oxygen Source

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Compound of Interest

Compound Name: *Rubidium perchlorate*

Cat. No.: *B083219*

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Introduction

Rubidium perchlorate (RbClO_4) is a stable, solid inorganic compound that serves as a potent source of oxygen upon thermal decomposition. Like other alkali metal perchlorates, it is utilized in chemical oxygen generators, sometimes referred to as "oxygen candles," which have applications in environments where a reliable and independent oxygen supply is critical, such as in aerospace, submarines, and emergency breathing apparatuses.[1] The decomposition of **rubidium perchlorate** is an exothermic reaction that, once initiated, can proceed in a self-sustaining manner to produce high-purity oxygen.[2] This document provides detailed application notes and experimental protocols for the use of **rubidium perchlorate** as a laboratory-scale source of oxygen.

Physicochemical Properties and Oxygen Yield

Rubidium perchlorate is a colorless, crystalline solid.[3][4] Its thermal decomposition follows the reaction:



This reaction indicates that one mole of solid **rubidium perchlorate** decomposes to form one mole of solid rubidium chloride and two moles of gaseous oxygen. The quantitative data related to this decomposition are summarized in the table below.

Property	Value	Reference
Molar Mass of RbClO_4	184.92 g/mol	[3]
Melting Point	597 °C	Calculated
Decomposition Temperature	597 °C	
Theoretical Oxygen Yield (by mass)	Approximately 34.6% (346 g of O_2 per kg of RbClO_4)	
Theoretical Oxygen Yield (molar)	2 moles of O_2 per mole of RbClO_4	[5]

Note: The decomposition temperature can be lowered by the addition of catalysts.

Experimental Protocols

Protocol 1: Thermal Decomposition of Pure Rubidium Perchlorate for Oxygen Generation

This protocol describes the laboratory-scale generation of oxygen from the thermal decomposition of pure **rubidium perchlorate**.

Materials:

- **Rubidium perchlorate** (RbClO_4), finely powdered
- High-purity quartz or borosilicate test tube
- Bunsen burner or tube furnace with temperature control
- Clamp and stand
- Gas collection apparatus (e.g., pneumatic trough with water-filled collection vessel)
- Safety glasses, lab coat, and thermal gloves

Procedure:

- **Apparatus Setup:** Securely clamp the quartz or borosilicate test tube at a slight angle (approximately 15-20 degrees from horizontal) to a stand. This prevents the molten salt from running back and causing thermal shock to the glass.
- **Sample Preparation:** Place a small, accurately weighed amount (e.g., 0.5 - 1.0 g) of finely powdered **rubidium perchlorate** into the test tube, ensuring the powder is spread out to maximize surface area.
- **Gas Collection:** Set up the pneumatic trough and fill the collection vessel (e.g., a graduated cylinder or gas jar) with water, ensuring no air bubbles are present. Place the delivery tube from the decomposition test tube under the opening of the collection vessel.
- **Heating:** Gently heat the test tube containing the **rubidium perchlorate** with a Bunsen burner or in a tube furnace. Begin heating at a moderate rate.
- **Decomposition and Oxygen Collection:** As the temperature approaches the decomposition point (around 597 °C for the pure compound), the **rubidium perchlorate** will melt and then begin to decompose, evolving oxygen gas. The gas will displace the water in the collection vessel.
- **Completion and Cooling:** Continue heating until the evolution of gas ceases, indicating the completion of the reaction. Turn off the heat source and allow the apparatus to cool completely to room temperature before dismantling.
- **Oxygen Yield Calculation:** The volume of collected oxygen can be measured, and the mass can be calculated using the ideal gas law. This experimental yield can then be compared to the theoretical yield.

Protocol 2: Catalyzed Thermal Decomposition of Rubidium Perchlorate

This protocol outlines the use of a catalyst to lower the decomposition temperature of **rubidium perchlorate**, allowing for a more controlled release of oxygen. Metal oxides such as manganese(IV) oxide (MnO_2) or iron(III) oxide (Fe_2O_3) are common catalysts for perchlorate decomposition.

Materials:

- **Rubidium perchlorate** (RbClO_4), finely powdered
- Catalyst (e.g., MnO_2 or Fe_2O_3), finely powdered
- Mortar and pestle
- All other materials from Protocol 1

Procedure:

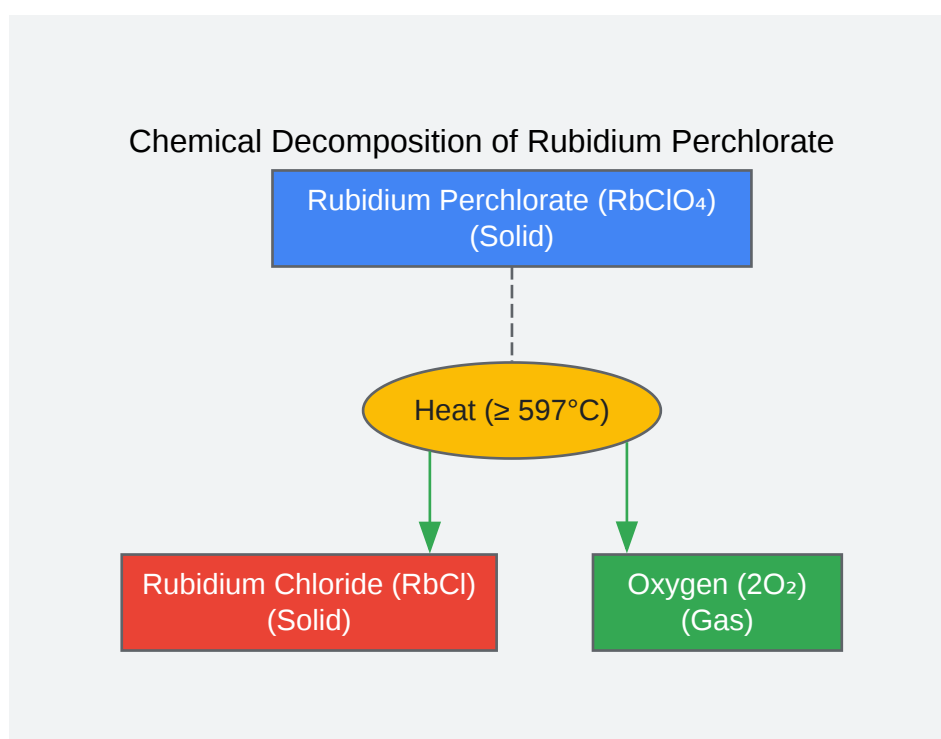
- **Mixture Preparation:** In a mortar and pestle, carefully and gently mix a pre-weighed amount of **rubidium perchlorate** with a small amount of the catalyst (e.g., a 10:1 or 20:1 ratio by mass of RbClO_4 to catalyst). Caution: Grinding energetic materials with catalysts can be hazardous. Mix gently without applying excessive pressure.
- **Apparatus Setup and Sample Preparation:** Follow steps 1 and 2 from Protocol 1, using the prepared mixture instead of pure **rubidium perchlorate**.
- **Gas Collection:** Follow step 3 from Protocol 1.
- **Heating:** Gently heat the test tube containing the mixture. Note the temperature at which oxygen evolution begins. This should be significantly lower than the decomposition temperature of pure **rubidium perchlorate**.
- **Decomposition and Oxygen Collection:** Collect the evolved oxygen as described in step 5 of Protocol 1.
- **Completion and Cooling:** Follow step 6 from Protocol 1.
- **Analysis:** Compare the decomposition temperature and the rate of oxygen evolution to that of the uncatalyzed reaction.

Safety Precautions

- **Rubidium perchlorate** is a strong oxidizing agent.^{[4][5]} It can form explosive mixtures with reducing agents, organic materials, and finely powdered metals. Avoid contact with these substances.

- The thermal decomposition of **rubidium perchlorate** produces a large volume of oxygen gas, which can intensify fires.[4] All experiments should be conducted in a well-ventilated fume hood, away from flammable materials.
- Heating should be performed gradually to control the rate of oxygen evolution. Rapid heating can lead to a dangerous buildup of pressure.
- Always wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and thermal gloves when handling hot apparatus.

Diagrams



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Caption: Thermal decomposition pathway of **rubidium perchlorate**.

Experimental Workflow for Oxygen Generation

Preparation

Weigh Rubidium Perchlorate
(and Catalyst if applicable)

Assemble Gas Generation
and Collection Apparatus

Reaction

Gently Heat the Reactant(s)

Collect Evolved Oxygen Gas
via Water Displacement

Analysis

Allow Apparatus to Cool Completely

Measure Volume of Collected Oxygen

Calculate Experimental Yield and
Compare to Theoretical Yield

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Caption: General workflow for laboratory-scale oxygen generation.

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